

Application Note: High-Density Ammonia Storage Using Azane Diiodonickel ()

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Compound of Interest

Compound Name: Azane;diiodonickel

CAS No.: 13859-68-2

Cat. No.: B085815

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Executive Summary

This application note details the utilization of Azane diiodonickel (systematically known as Hexaamminenickel(II) iodide,

) as a high-performance solid-state ammonia carrier. While metal ammine chlorides (e.g.,

) are widely studied, the iodide analog offers distinct thermodynamic advantages, specifically lower desorption enthalpies which facilitate ammonia release at milder temperatures (

). This makes the material particularly suitable for low-grade waste heat recovery systems and portable hydrogen delivery modules where energy efficiency during the desorption cycle is critical.

This guide provides validated protocols for the anhydrous synthesis, structural characterization, and performance testing of

, ensuring reproducibility and safety in high-stakes R&D environments.

Theoretical Basis & Mechanism[1]

The Chemisorption Mechanism

Unlike physical adsorbents (e.g., zeolites, activated carbon) that rely on weak van der Waals forces, azane diiodonickel functions via chemisorption. Ammonia molecules form coordinate covalent bonds with the central Nickel(II) ion, expanding the crystal lattice significantly.

The reaction is fully reversible:

- Charging (Absorption): Exothermic. The anhydrous (layered structure) absorbs ammonia to form the cubic -type structure.
- Discharging (Desorption): Endothermic. Ammonia is released upon heating or pressure reduction.

The "Anion Effect"

The choice of the iodide anion (

) over chloride (

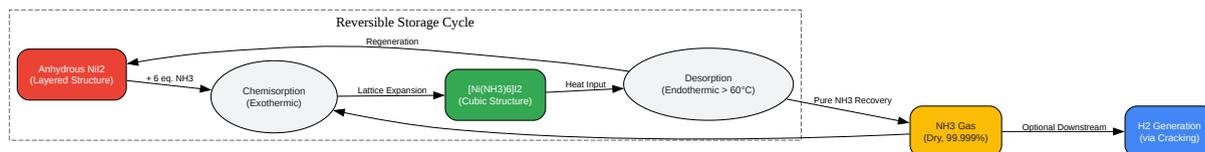
) is strategic. The large ionic radius of iodide (

) compared to chloride (

) results in a lower lattice energy and reduced stability of the ammine complex. This lowers the energy penalty required to release the ammonia, optimizing the system for applications where high-temperature heat sources are unavailable.

Mechanistic Workflow

The following diagram illustrates the structural transformation and gas handling logic required for cycling this material.



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Figure 1: The reversible chemisorption cycle of Nickel(II) Iodide, showing the transition from anhydrous salt to hexaammine complex and subsequent ammonia recovery.

Experimental Protocols

Protocol A: Anhydrous Material Preparation & Ammoniation

Objective: Synthesize phase-pure

starting from commercial hydrated precursors.

Reagents:

- Nickel(II) iodide hydrate () or Anhydrous (99.5% trace metals basis).
- Anhydrous Ammonia gas (Grade 5.0).
- Argon gas (Grade 5.0) for purging.

Procedure:

- Dehydration (Critical Step):

- Load powder into a quartz reactor tube.
- Heat to 150°C under dynamic vacuum (mbar) for 4 hours.
- Validation: Verify weight loss matches theoretical water content. The color should shift from blue-green (hydrate) to black/dark grey (anhydrous).
- Ammoniation (Saturation):
 - Cool reactor to room temperature ().
 - Introduce dry gas to a pressure of 1-2 bar.
 - Maintain pressure for 6 hours. The reaction is exothermic; ensure the reactor has heat dissipation capabilities (e.g., water jacket or air cooling) to prevent thermal runaway which could sinter the powder.
 - Observation: The black powder will expand significantly and turn violet/purple (characteristic of hexaammine nickel).
- Equilibration:
 - Evacuate excess gas to 1 atm.
 - Store the product under Argon or Ammonia atmosphere. Do not expose to humid air, as hydrolysis will compete with ammoniation.

Protocol B: Characterization (XRD & FTIR)

Objective: Confirm coordination number and crystal structure.

- X-Ray Diffraction (XRD):

- Use a capillary sample holder sealed under Argon to prevent moisture ingress.
- Target Pattern: The anhydrous exhibits a hexagonal/rhombohedral structure (). The fully ammoniated must show a cubic structure ().
- Pass Criteria: Disappearance of the (003) reflection at low 2θ .
- FTIR Spectroscopy:
 - Bands of Interest: Look for N-H stretching vibrations at 3400 cm^{-1} and 3300 cm^{-1} and the characteristic symmetric deformation band around 1600 cm^{-1} .
 - Shift Analysis: The position of the N-H bands shifts relative to free ammonia, confirming coordination to the metal center.

Performance Testing: Sievert's Method

To determine the storage capacity and equilibrium thermodynamics, a Pressure-Composition-Isotherm (PCI) measurement is required.

Experimental Setup (Diagram)

- Calculation:
- Step-wise: Repeat dosing to generate the full isotherm (0 to 10 bar).

Data Analysis & Comparison

The following table highlights the comparative advantage of the Iodide complex regarding desorption kinetics and stability.

Property		(Target)	Implication
Gravimetric Capacity	~45 wt%	~28 wt%	Iodide is heavier; lower weight efficiency.
Volumetric Capacity	High	High	Excellent for volume-constrained storage.
Desorption Onset	~170°C	~130°C	Iodide releases NH ₃ at lower Temps.
Enthalpy ()	~55 kJ/mol NH ₃	~48 kJ/mol NH ₃	Lower energy input required for release.
Stability	Very High	Moderate	Iodide complex is more kinetically active.

Note: Values are approximate and depend on specific cycling conditions and particle size.

Safety & Handling (SDS Summary)

Hazard Identification:

- Nickel(II) Iodide: Carcinogen (Category 1A), Skin Sensitizer.[1]
- Ammonia: Toxic gas, Corrosive, Flammable (at high concentrations).

- Complex: The ammine complex can release toxic ammonia gas if heated or exposed to vacuum.

Mandatory PPE:

- Respirator with Ammonia/Methylamine cartridges (Type K) AND Particulate filter (P100) for nickel dust.
- Butyl rubber gloves (Ammonia penetrates standard nitrile).
- Fume hood with scrubber system.

Emergency Protocol: In case of reactor rupture: Evacuate area immediately. Do not use water on the anhydrous salt (exothermic hydrolysis). Use dry sand or Class D extinguishers.

References

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